

Styrene Acrylonitrile vs. Polycarbonate: A Comparative Guide for Electronic Enclosures

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Compound of Interest

Compound Name: Styrene acrylonitrile

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In the selection of materials for electronic enclosures, both **Styrene Acrylonitrile** (SAN) and Polycarbonate (PC) are prominent thermoplastic candidates, each offering a distinct profile of properties. This guide provides an objective comparison of their performance characteristics, supported by quantitative data and detailed experimental protocols, to aid researchers, scientists, and drug development professionals in making informed material choices for their specific applications.

Performance Data Summary

The following table summarizes the key performance indicators for **Styrene Acrylonitrile** and Polycarbonate, offering a clear, quantitative comparison.

Property	Styrene Acrylonitrile (SAN)	Polycarbonate (PC)	ASTM/UL Test Method
Mechanical			
Izod Impact Strength (Notched)	23 - 60 J/m[1]	140 - 440 J/m[1]	ASTM D256
Tensile Strength	74 - 130 MPa[1]	66 - 160 MPa[1]	ASTM D638
Flexural Modulus	3.8 - 13 GPa[1]	2.3 - 10 GPa[1]	ASTM D790
Thermal			
Heat Deflection Temperature @ 1.8 MPa	80 - 100 °C	125 - 140 °C	ASTM D648
Physical			
Water Absorption (24 hrs)	~0.2%[2]	~0.15%[3]	ASTM D570
Flammability			
UL94 Flame Rating	HB	V-0 to V-2	UL 94
Economic			
Approx. Cost	\$1.15 - \$1.82 / kg[4]	\$1.90 - \$3.10 / kg[5]	-

Key Performance Comparison

Impact Resistance: Polycarbonate exhibits significantly higher impact strength compared to **Styrene Acrylonitrile**, making it the preferred choice for enclosures that may be subjected to physical shock or potential impact.[1] This superior toughness is a critical factor in protecting sensitive electronic components.

Thermal Stability: Polycarbonate also demonstrates a higher heat deflection temperature, indicating better dimensional stability and mechanical performance at elevated temperatures. This is a crucial consideration for electronic devices that generate significant heat during operation.

Chemical Resistance: SAN generally offers good resistance to a range of chemicals.[6]

Polycarbonate is resistant to many oils, acids, and detergents but can be susceptible to damage from certain organic solvents, and alkaline solutions.[7][8]

UV Resistance: While standard grades of both materials may have limited UV resistance, UV-stabilized grades of Polycarbonate are readily available and recommended for outdoor applications to prevent yellowing and degradation of mechanical properties.[9] SAN's UV resistance is generally considered inferior to that of acrylic.[10]

Flammability: Polycarbonate typically offers better flame retardant properties, with many grades achieving a UL94 V-0 or V-2 rating, meaning it will self-extinguish after ignition.[11][12][13][14] Standard SAN has a UL94 HB rating, indicating it is slow-burning on a horizontal specimen.

Cost: **Styrene Acrylonitrile** is a more cost-effective option than Polycarbonate.[4][5] This can be a significant factor in high-volume production where material cost is a primary driver.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure a comprehensive understanding of the data presented.

ASTM D256: Izod Pendulum Impact Resistance of Plastics

This test determines the impact resistance of a material by measuring the energy absorbed by a notched specimen when struck by a swinging pendulum.

Specimen Preparation:

- Test specimens are either injection molded or machined to standard dimensions, typically 63.5 mm x 12.7 mm x 3.2 mm.
- A V-shaped notch is machined into the specimen to create a stress concentration point.

Procedure:

- The notched specimen is securely clamped in a vertical cantilevered position in the test apparatus.
- A pendulum of a specified weight is raised to a predetermined height and then released.
- The pendulum swings down, striking and fracturing the specimen at the notch.
- The energy absorbed by the specimen is calculated from the height to which the pendulum swings after impact.
- The result is expressed in Joules per meter (J/m) of notch width.

ASTM D638: Tensile Properties of Plastics

This method is used to determine the tensile properties of plastics, including tensile strength, modulus of elasticity, and elongation.

Specimen Preparation:

- Dumbbell-shaped specimens are either injection molded or machined from a sheet of the material.
- The dimensions of the specimen are standardized to ensure consistent results.

Procedure:

- The specimen is mounted in the grips of a universal testing machine.
- An extensometer is attached to the specimen to measure elongation.
- A tensile load is applied to the specimen at a constant rate of crosshead movement until the specimen fractures.
- The force and elongation are continuously recorded throughout the test.
- From this data, a stress-strain curve is generated, from which the tensile strength, modulus, and elongation at break are determined.[4]

ASTM D648: Deflection Temperature of Plastics Under Flexural Load (HDT)

This test determines the temperature at which a plastic specimen deforms under a specified load.

Specimen Preparation:

- A rectangular test bar of specified dimensions is prepared.

Procedure:

- The test specimen is placed on two supports in a three-point bending configuration.
- A constant load, typically 0.455 MPa or 1.82 MPa, is applied to the center of the specimen.
- The specimen is then immersed in a controlled temperature bath, and the temperature is increased at a uniform rate of 2°C per minute.
- The temperature at which the specimen deflects by a specified distance (typically 0.25 mm) is recorded as the heat deflection temperature.

ASTM D570: Water Absorption of Plastics

This method determines the relative rate of water absorption by plastics when immersed in water.

Procedure:

- The test specimens are first dried in an oven and then weighed.[\[9\]](#)
- The specimens are then immersed in distilled water at a specified temperature (e.g., 23°C) for a set period (e.g., 24 hours).[\[9\]](#)
- After immersion, the specimens are removed, patted dry with a lint-free cloth, and re-weighed.[\[9\]](#)
- The percentage increase in weight is calculated and reported as the water absorption.[\[9\]](#)

UL 94: Flammability of Plastic Materials for Parts in Devices and Appliances

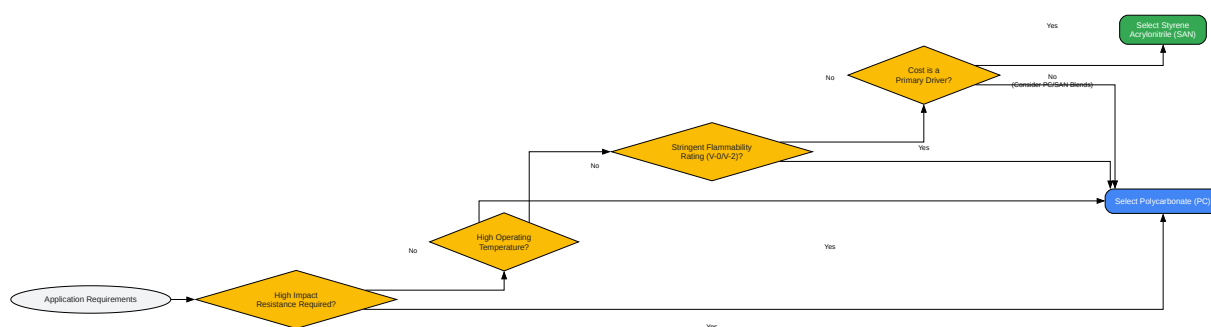
This standard classifies plastics according to their burning characteristics. The vertical burn test (V-0, V-1, V-2) is more stringent than the horizontal burn test (HB).

Vertical Burn Test Procedure (V-0, V-1, V-2):

- A rectangular test specimen is held vertically by a clamp at its upper end.
- A burner flame is applied to the lower end of the specimen for 10 seconds and then removed.
- The duration of flaming after the first flame application is recorded.
- Immediately after the flaming of the specimen ceases, the flame is reapplied for another 10 seconds and then removed.
- The duration of flaming and glowing after the second flame application is recorded.
- A layer of cotton is placed below the specimen to determine if any dripping particles are flaming.
- The material is classified as V-0, V-1, or V-2 based on the flaming and glowing times and whether the cotton is ignited by dripping particles.

Material Selection Pathway

The following diagram illustrates a simplified decision-making process for selecting between **Styrene Acrylonitrile** and Polycarbonate for electronic enclosures based on key application requirements.



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Caption: Material selection flowchart for electronic enclosures.

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